

A Technical Guide to Cyanidin 3-sambubioside: Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: *Cyanidin 3-sambubioside*

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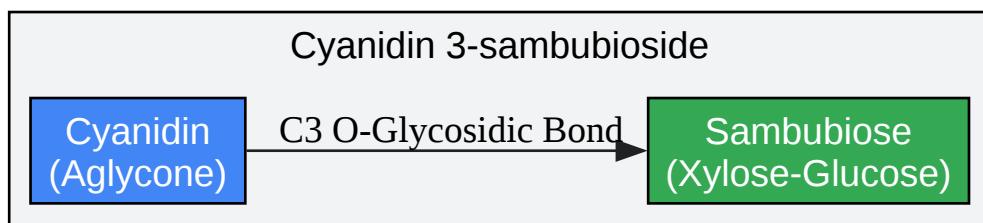
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Abstract

Cyanidin 3-sambubioside is a naturally occurring anthocyanin, a subclass of flavonoids, responsible for the vibrant red-to-purple pigmentation in numerous fruits and flowers. It is a glycoside of cyanidin, consisting of the cyanidin aglycone linked to a sambubiose disaccharide. This compound has garnered significant attention within the scientific community for its potent antioxidant, anti-inflammatory, anti-cancer, and antiviral properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key biological activities of **Cyanidin 3-sambubioside**. It details established experimental protocols for its extraction, isolation, and analysis, and visualizes its molecular structure and relevant biological pathways, offering a valuable resource for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

Cyanidin 3-sambubioside's core structure is the cyanidin cation, a member of the anthocyanidin class, which is characterized by the flavylium ion backbone. This aglycone is O-glycosidically linked at the C3 position to sambubiose, a disaccharide composed of a xylose molecule attached to a glucose molecule (specifically 2-O- β -D-xylopyranosyl- β -D-glucopyranoside).



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Caption: Molecular composition of **Cyanidin 3-sambubioside**.

Table 1: Chemical Identifiers for **Cyanidin 3-sambubioside**

Identifier	Value	Reference(s)
IUPAC Name	(2S,3R,4S,5R)-2-[(2S,3R,4S,5S,6R)-2-[2-(3,4-dihydroxyphenyl)-5,7-dihydroxychromenylium-3-yl]oxy-4,5-dihydroxy-6-(hydroxymethyl)oxan-3-yl]oxyxane-3,4,5-triol chloride	[1]
CAS Number	33012-73-6	[1][2][3]
Molecular Formula	C ₂₆ H ₂₉ ClO ₁₅	[1][2][4][5]
Molecular Weight	616.95 g/mol	[2][3]
Synonyms	Sambicyanin, Cyanidin 3-O-(2"-O- β -xylopyranosyl- β -glucopyranoside), Cyanidin 3-O-xylosyl-glucoside	[4][5]
Classification	Anthocyanin, Flavonoid, Polyphenol	[4][6][7]

Physicochemical and Spectroscopic Properties

Cyanidin 3-sambubioside is a dark red or purple powder that is highly soluble in water and polar organic solvents like methanol and ethanol.^{[4][8]} It is sensitive to heat and pH changes; degradation is observed at temperatures above 40°C.^[4] For long-term storage, it should be kept in darkness at temperatures below -5°C.^[4]

Table 2: Physicochemical and Spectroscopic Data for **Cyanidin 3-sambubioside**

Property	Value	Reference(s)
Appearance	Dark red/purple powder	[4]
Solubility	Highly water-soluble; soluble in methanol, ethanol, DMSO	[4][8]
Acidity Constant (pKa ₁)	4.38 (at 25°C)	[9]
Hydration Constant (K _H)	7.74 × 10 ⁻⁴ (at 25°C)	[9]
UV-Vis (λ _{max})	~520 nm (in acidified methanol)	[4]
Mass Spectrometry	Precursor Ion [M] ⁺ : m/z 581.15; Major Fragment: m/z 287.05 (Cyanidin aglycone)	[10]

Biological Activities and Mechanisms of Action

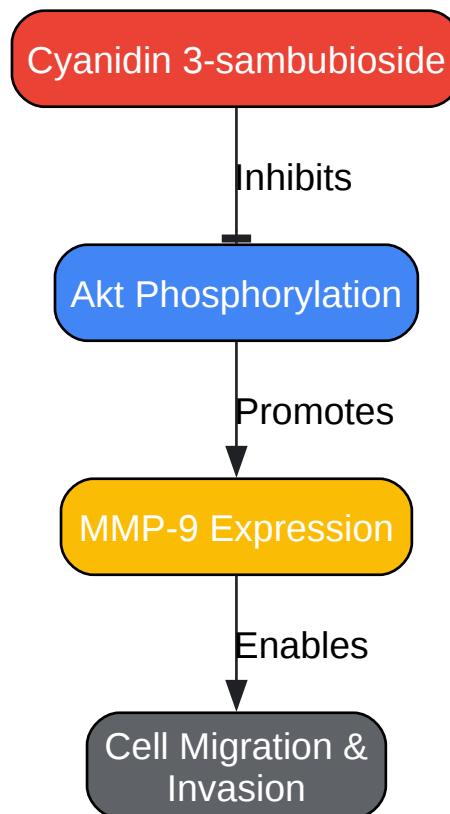
Cyanidin 3-sambubioside exhibits a range of biological activities relevant to human health and drug development. Its antioxidant capacity is fundamental to many of its other observed effects.

Table 3: Summary of Key Biological Activities

Activity	Model	Key Finding(s)	Reference(s)
Antiviral	Influenza Neuraminidase Assay	Inhibits neuraminidase (H274Y mutant) with an IC ₅₀ of 72 µM.	[11]
Anti-inflammatory	LPS-stimulated RAW 264.7 Macrophages	Inhibits nitric oxide (NO) production in a dose-dependent manner (50-400 µM).	[11]
Anti-metastatic	MDA-MB-231 Human Breast Cancer Cells	Suppresses cell migration and invasion (1-30 µg/mL); inhibits Akt phosphorylation and MMP-9 expression.	[11][12]
Antioxidant	DPPH Radical Scavenging Assay	Exhibits significant free-radical-scavenging properties.	[11][13]
Enzyme Inhibition	Angiotensin-Converting Enzyme (ACE) Assay	Demonstrates ACE inhibitory activity.	[11]

Anti-Metastatic Activity via Akt/MMP-9 Signaling

A significant area of research is the anti-cancer potential of **Cyanidin 3-sambubioside**. In highly invasive MDA-MB-231 breast cancer cells, it has been shown to inhibit metastasis.[\[11\]](#) [\[12\]](#) The mechanism involves the suppression of the Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway. By inhibiting the phosphorylation of Akt, it downregulates the expression of Matrix Metalloproteinase-9 (MMP-9), a key enzyme involved in the degradation of the extracellular matrix, which is a critical step in cancer cell invasion and metastasis.[\[11\]](#)[\[12\]](#)



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Caption: Inhibition of breast cancer metastasis by **Cyanidin 3-sambubioside**.

Experimental Protocols

Extraction and Isolation from Natural Sources

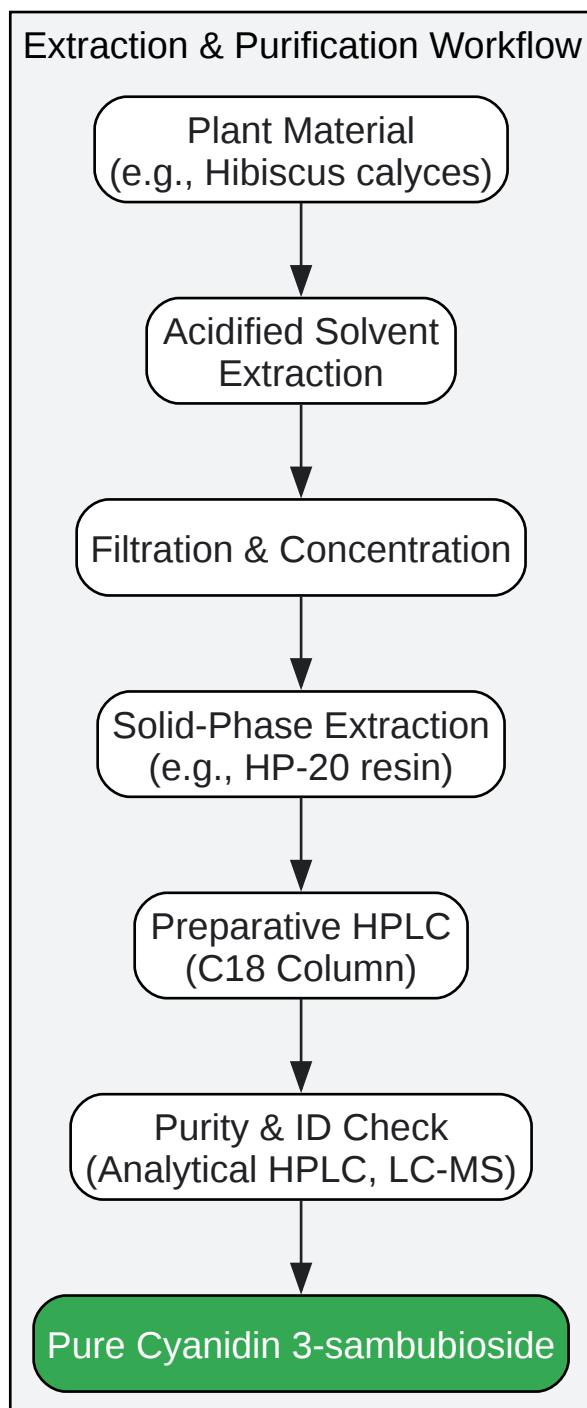
Cyanidin 3-sambubioside can be efficiently isolated from various plant sources, particularly the calyces of Hibiscus sabdariffa (Roselle) or the fruits of Ribes species.[9][13]

Methodology:

- Extraction: Dried, powdered plant material is macerated with an acidified methanol solution (e.g., 1% HCl in MeOH) or aqueous acetic acid (5%).[13][14] Heat- or ultrasound-assisted techniques can be employed to improve extraction efficiency.[15]
- Initial Purification: The crude extract is filtered and concentrated under reduced pressure. It is then passed through a solid-phase extraction (SPE) column, such as Amberlite XAD-7 or

Diaion HP-20, to remove sugars and other primary metabolites. The anthocyanin fraction is eluted with acidified ethanol.[14]

- Chromatographic Separation: The enriched anthocyanin fraction is subjected to preparative High-Performance Liquid Chromatography (HPLC). A C18 column is typically used with a gradient mobile phase of formic acid in water (Solvent A) and formic acid in methanol or acetonitrile (Solvent B).[13]
- Compound Identification: Fractions corresponding to **Cyanidin 3-sambubioside** are collected, and their purity and identity are confirmed using analytical HPLC-DAD and LC-MS/MS.[10]



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